

Cyclaniliprole: A Comparative Analysis of Efficacy Against Insecticide-Resistant Pest Populations

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Compound of Interest

Compound Name: Cyclaniliprole

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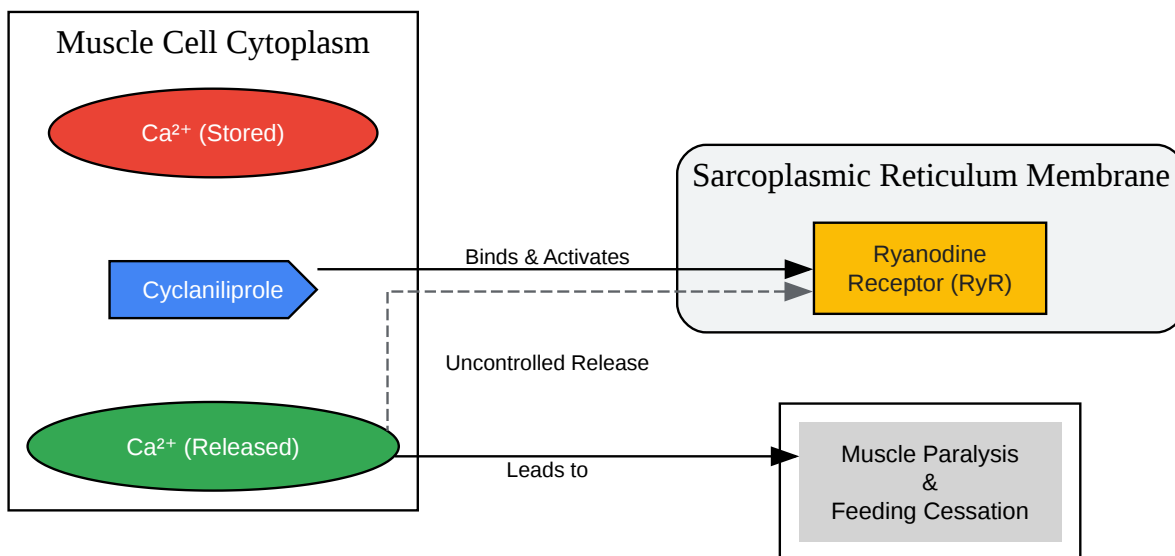
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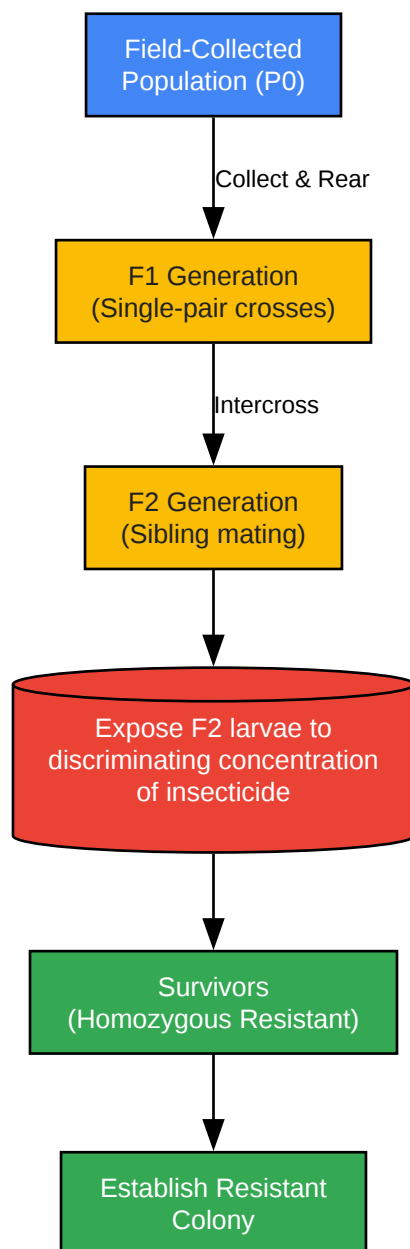
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The emergence of insect populations resistant to conventional insecticides presents a significant challenge to global agriculture and food security. **Cyclaniliprole**, a member of the diamide class of insecticides (IRAC Group 28), has been introduced as a tool for managing a broad spectrum of chewing and sucking insect pests.[1][2] This guide provides a comparative analysis of **cyclaniliprole**'s efficacy, with a particular focus on its performance against insect populations that have developed resistance to other insecticide classes. The information herein is supported by experimental data to aid in research and development efforts.

Mechanism of Action

Cyclaniliprole, like other diamides, functions by modulating insect ryanodine receptors (RyRs).[1][3][4] These receptors are critical for regulating the release of intracellular calcium, which is essential for muscle contraction.[4] **Cyclaniliprole** locks the RyRs into an open state, causing an uncontrolled release of calcium from the sarcoplasmic reticulum into the cytoplasm of muscle cells.[1] This leads to rapid feeding cessation, muscle paralysis, and ultimately, the death of the insect.[1] Due to its high selectivity for insect RyRs, **cyclaniliprole** exhibits a favorable toxicological profile for non-target organisms, including mammals.[1]





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